

A Technical Guide to 5,5'-Methylenediisophthalic Acid: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 5,5'-Methylenediisophthalic acid

Cat. No.: B3045267

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This technical guide provides a comprehensive overview of **5,5'-methylenediisophthalic acid**, a molecule of significant interest in contemporary materials science. While the precise historical details of its initial discovery are not readily available in accessible literature, this document outlines a plausible and established synthetic approach, summarizes its key physicochemical properties, and visualizes the logical workflow for its preparation.

Introduction and Physicochemical Properties

5,5'-Methylenediisophthalic acid, also known by its systematic name 3,3',5,5'-tetracarboxydiphenylmethane, is an organic compound that has gained prominence primarily as a linker molecule in the synthesis of Metal-Organic Frameworks (MOFs). Its rigid structure and the presence of four carboxylic acid groups make it an excellent building block for creating porous, crystalline materials with applications in gas storage and catalysis.

The fundamental reaction for its synthesis involves the electrophilic aromatic substitution of isophthalic acid with formaldehyde. This is a classic example of a Friedel-Crafts type alkylation reaction, a cornerstone of organic chemistry since its development by Charles Friedel and James Crafts in 1877[1].

Quantitative Data Summary

The table below summarizes the key quantitative data for **5,5'-methylenediisophthalic acid**, compiled from various chemical suppliers and databases.

Property	Value
Molecular Formula	C ₁₇ H ₁₂ O ₈
Molecular Weight	344.27 g/mol
CAS Number	10397-52-1
Melting Point	324-331 °C
Appearance	Solid
Assay	≥95% (HPLC)

Source: Sigma-Aldrich

Plausible Experimental Protocol for Synthesis

While a definitive "first" synthesis is not documented in readily available historical literature, a logical and effective method for the preparation of **5,5'-methylenediisophthalic acid** involves the acid-catalyzed condensation of isophthalic acid with formaldehyde. The following protocol is a representative example based on established principles of organic synthesis for similar compounds.

Reaction: Electrophilic Aromatic Substitution (Friedel-Crafts Alkylation)

Materials:

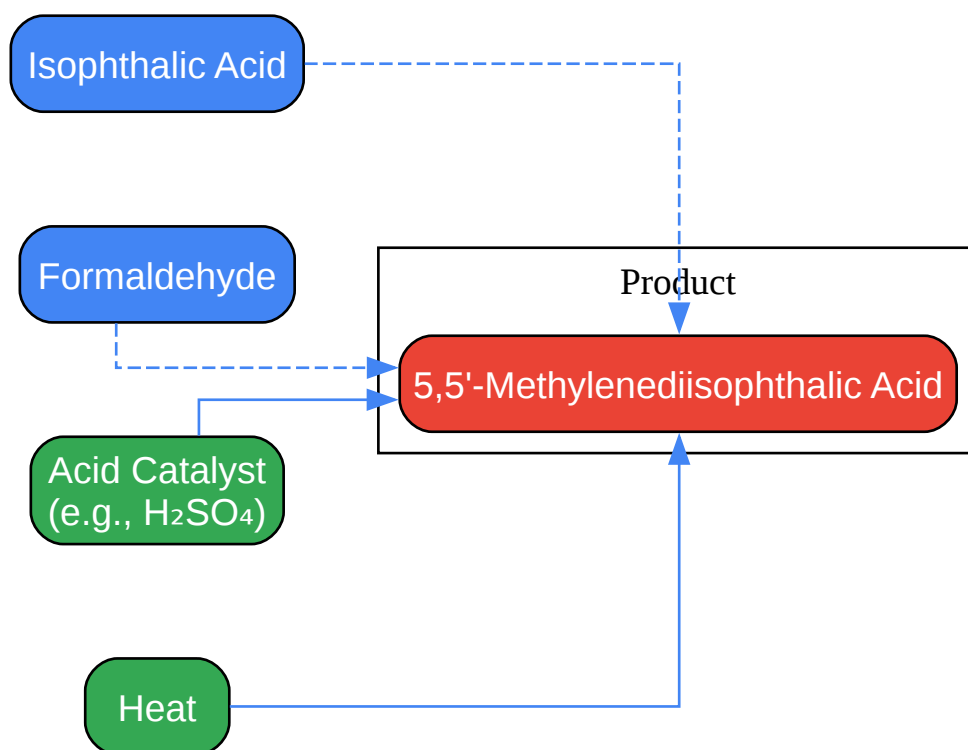
- Isophthalic acid
- Formaldehyde (or a formaldehyde equivalent such as paraformaldehyde)
- Strong acid catalyst (e.g., sulfuric acid, polyphosphoric acid)
- Solvent (optional, depending on the specific conditions)

Procedure:

- **Reaction Setup:** In a reaction vessel equipped with a stirrer and a condenser, isophthalic acid is dissolved or suspended in the chosen acid catalyst, which also serves as the reaction medium.
- **Addition of Formaldehyde:** Formaldehyde is added portion-wise to the reaction mixture while maintaining a controlled temperature. The reaction is typically exothermic.
- **Reaction Conditions:** The mixture is heated to a specific temperature (e.g., 80-120 °C) for a set period (e.g., several hours) to ensure the completion of the condensation reaction.
- **Work-up:** The reaction mixture is cooled and then quenched by pouring it into a large volume of cold water or ice. This causes the product, **5,5'-methylenediisophthalic acid**, to precipitate out of the solution.
- **Purification:** The crude solid is collected by filtration, washed thoroughly with water to remove the acid catalyst and any unreacted starting materials, and then dried. Further purification can be achieved by recrystallization from an appropriate solvent.

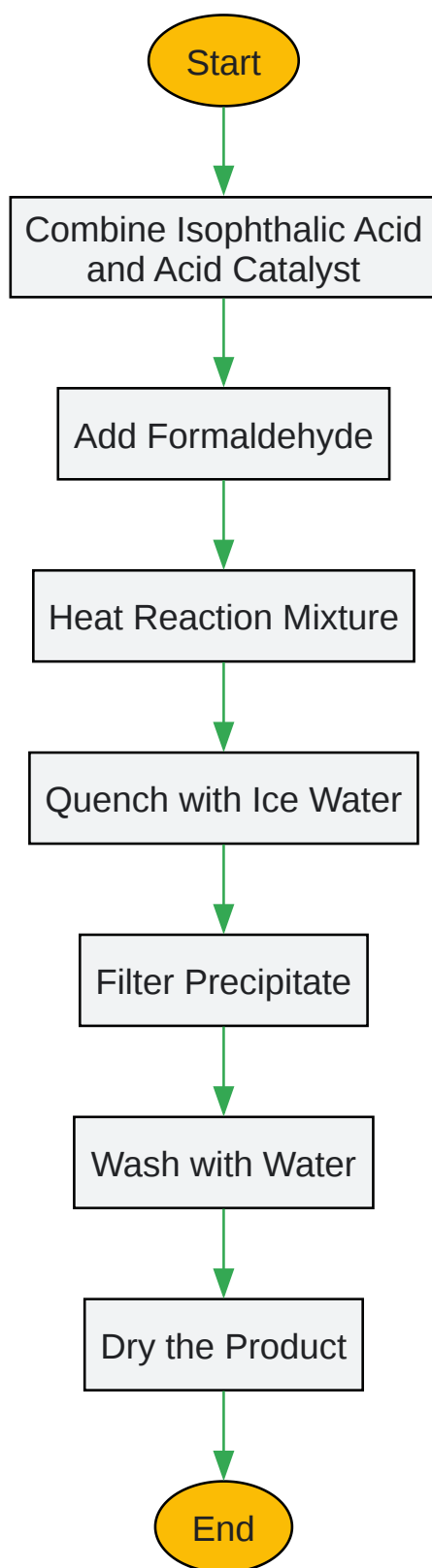
Visualized Logical and Experimental Workflows

The following diagrams, rendered in DOT language, illustrate the key logical relationships and a generalized experimental workflow for the synthesis of **5,5'-methylenediisophthalic acid**.



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Caption: Logical relationship of reactants and conditions for synthesis.



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Caption: Generalized experimental workflow for the synthesis.

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References

- 1. Friedel–Crafts reaction - Wikipedia [en.wikipedia.org]
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